

Unveiling CL-275838: A Technical Primer on its Synthesis and Chemical Architecture

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Compound of Interest

Compound Name: CL-275838

Cat. No.: B1669143

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This technical guide provides a comprehensive overview of the synthesis and chemical structure of **CL-275838**, a novel compound with potential applications as a memory-enhancing and antidepressant agent. This document details the compound's molecular characteristics, a plausible synthetic route, and its known biological targets, presenting available data in a structured format for scientific evaluation.

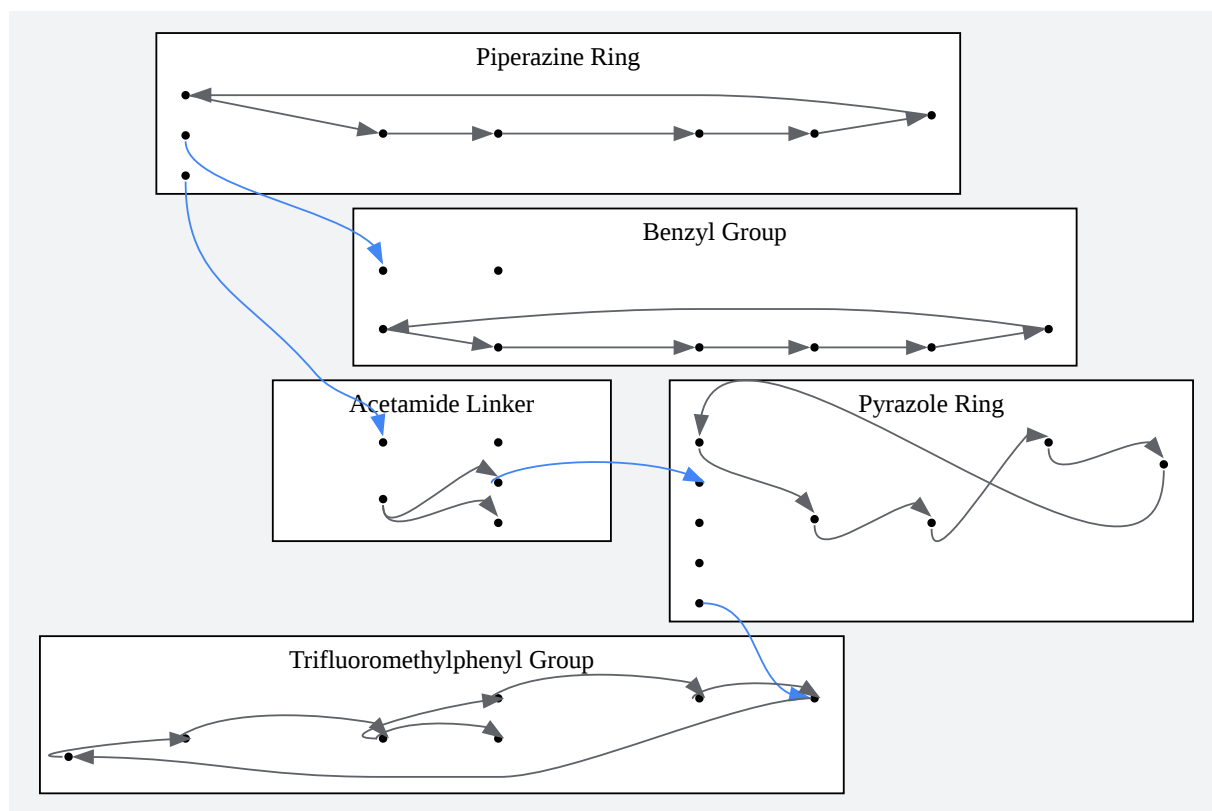
Chemical Structure and Properties of CL-275838

CL-275838 is a complex heterocyclic molecule incorporating a pyrazole, a piperazine, and a trifluoromethylphenyl moiety. Its systematic IUPAC name is 2-(4-benzylpiperazin-1-yl)-N-(5-(4-(trifluoromethyl)phenyl)-1H-pyrazol-3-yl)acetamide. The chemical structure and key properties are summarized below.

Table 1: Physicochemical Properties of **CL-275838**

Property	Value	Source
Molecular Formula	C ₂₇ H ₂₅ F ₃ N ₆ O	[1]
Molecular Weight	506.52 g/mol	[1]
SMILES	C1CN(CCN1CC2=CC=CC=C2)CC(=O)N3CC=C(N4C3=C(C=N4)C#N)C5=CC(=CC=C5)C(F)(F)F	[2]
CAS Number	115931-65-2	[1]

Chemical Structure Diagram:



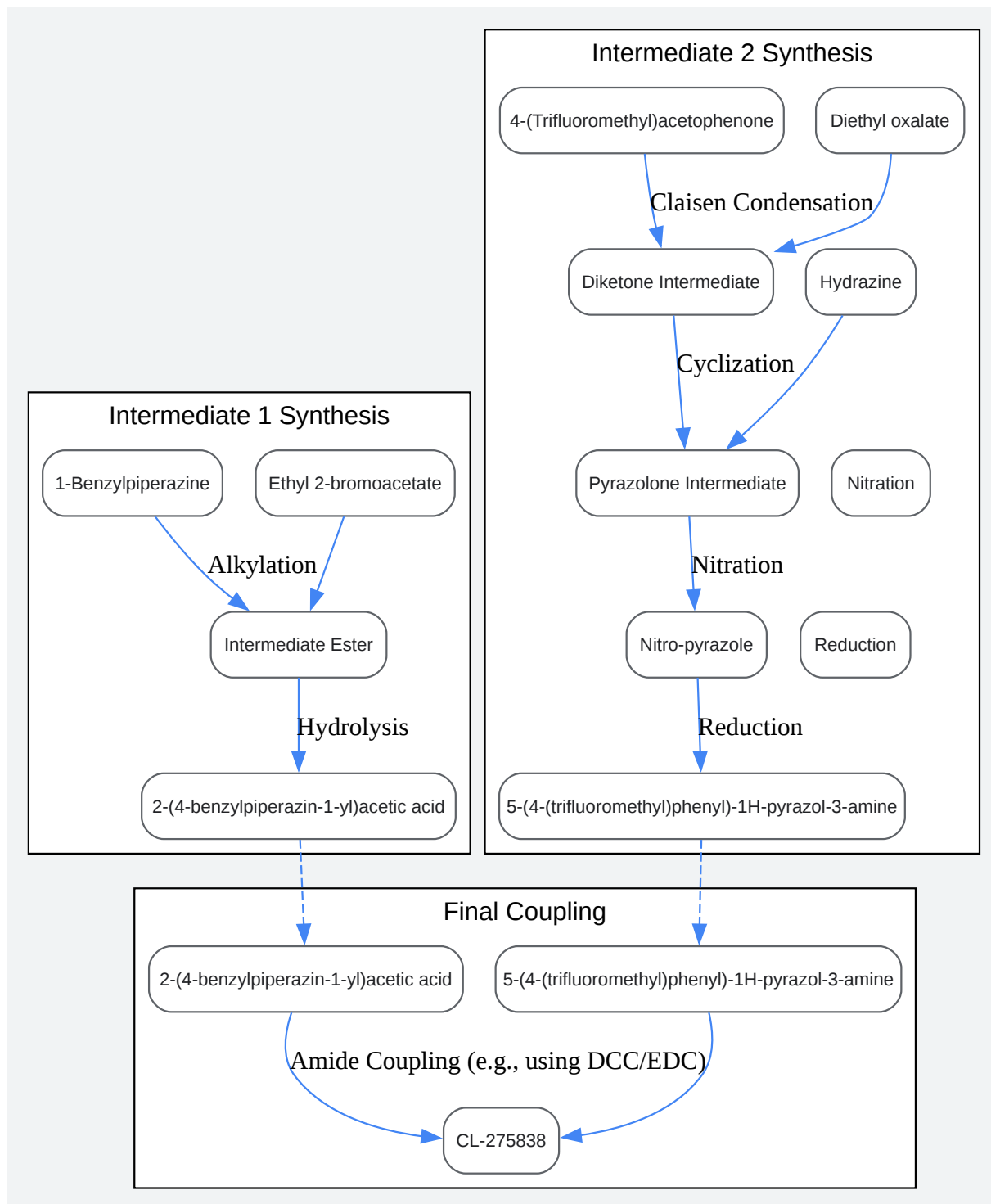
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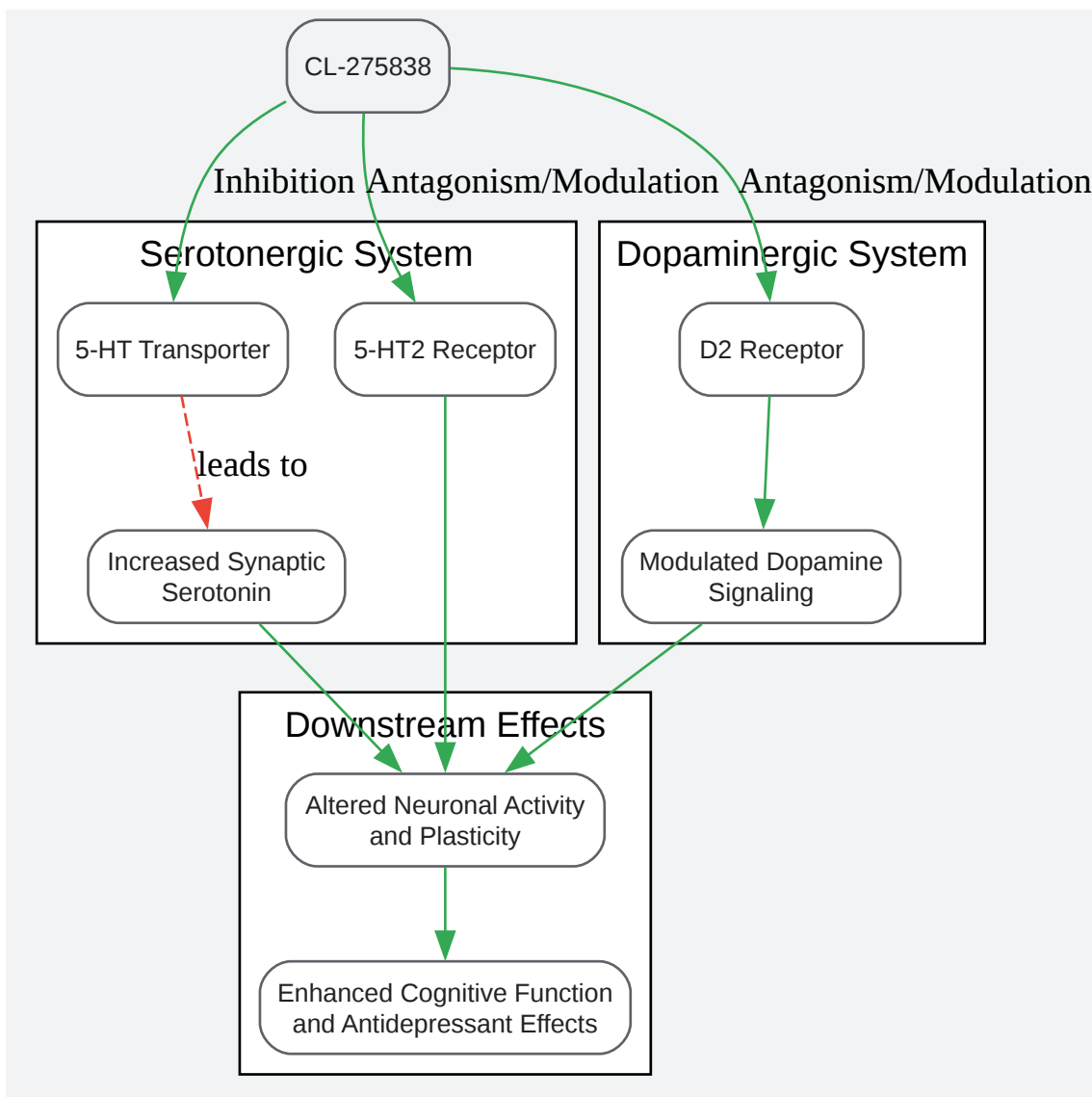
Caption: Chemical structure of **CL-275838**.

Synthesis of CL-275838

A specific, detailed experimental protocol for the synthesis of **CL-275838** is not publicly available in the searched literature. However, based on its chemical structure, a plausible multi-step synthetic pathway can be proposed. This would likely involve the synthesis of two key intermediates: 2-(4-benzylpiperazin-1-yl)acetic acid and 5-(4-(trifluoromethyl)phenyl)-1H-pyrazol-3-amine, followed by their coupling to form the final product.

Proposed Synthetic Workflow:





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